

5-Nitrobenzo[d]oxazol-2(3H)-one molecular weight and formula

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Compound of Interest

Compound Name: 5-Nitrobenzo[d]oxazol-2(3H)-one

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Technical Guide: 5-Nitrobenzo[d]oxazol-2(3H)-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the molecular properties, synthesis, and biological activity of **5-Nitrobenzo[d]oxazol-2(3H)-one**, a heterocyclic compound of interest in medicinal chemistry and drug discovery.

Core Molecular Data

The fundamental molecular characteristics of **5-Nitrobenzo[d]oxazol-2(3H)-one** are summarized below.

Property	Value	Citation(s)
Molecular Formula	C ₇ H ₄ N ₂ O ₄	[1][2][3]
Molecular Weight	180.12 g/mol	[1][2]
CAS Number	3889-13-2	[1][3]
Appearance	Light yellow to yellow solid	[2]
Melting Point	242 °C	[2]

Experimental Protocols

General Synthesis of Benzo[d]oxazol-2(3H)-one Derivatives

A general and efficient method for the synthesis of benzo[d]oxazol-2(3H)-one derivatives involves the reaction of a corresponding 2-aminophenol with a carbonylating agent.^{[4][5]} This procedure can be adapted for the synthesis of **5-Nitrobenzo[d]oxazol-2(3H)-one**.

Materials:

- 2-Amino-4-nitrophenol
- Ethyl 1H-imidazole-1-carboxylate (or another suitable carbonylating agent)
- Potassium carbonate (or another suitable mild base)
- Tetrahydrofuran (THF), anhydrous
- Ethyl acetate
- Hexane
- Silica gel for column chromatography

Procedure:

- To a solution of 2-amino-4-nitrophenol in anhydrous THF, add a mild base such as potassium carbonate.
- To this mixture, add ethyl 1H-imidazole-1-carboxylate.
- Reflux the reaction mixture until the starting material is consumed (monitoring by TLC).
- After completion, cool the reaction mixture to room temperature and transfer it into ice-cold water.
- The crude product will precipitate out and can be collected by vacuum filtration.^[4]

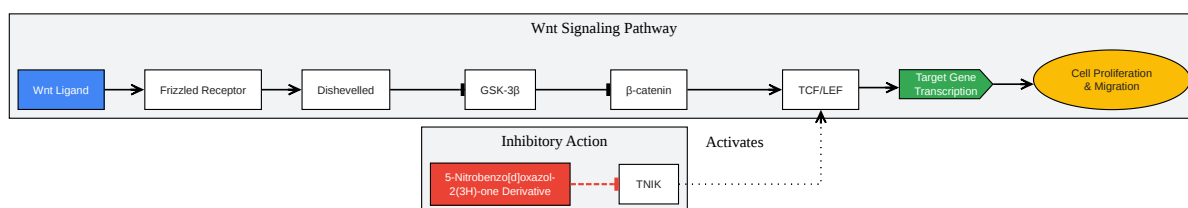
- The crude product is then purified by column chromatography on silica gel using a mobile phase of ethyl acetate and hexane (e.g., a 3:7 ratio) to yield the pure **5-Nitrobenzo[d]oxazol-2(3H)-one**.^[4]

Biological Activity and Signaling Pathway

Derivatives of benzo[d]oxazol-2(3H)-one have been identified as potent inhibitors of several kinases, playing a significant role in cancer cell signaling.^{[6][7]} Notably, certain derivatives have been shown to inhibit Traf2- and Nck-interacting kinase (TNIK), a key regulator in the Wnt signaling pathway, which is often dysregulated in colorectal cancer.^[6]

The inhibition of TNIK by benzo[d]oxazol-2(3H)-one derivatives effectively suppresses the aberrant transcriptional activation of Wnt target genes, leading to a reduction in cancer cell proliferation and migration.^[6]

Logical Relationship of TNIK Inhibition in the Wnt Signaling Pathway



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Caption: Inhibition of TNIK by a benzo[d]oxazol-2(3H)-one derivative blocks Wnt pathway activation.

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